

Tributyl(octyl)phosphonium chloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Tributyl(octyl)phosphonium chloride

Cat. No.: B3144918

[Get Quote](#)

An In-Depth Technical Guide to **Tributyl(octyl)phosphonium chloride** for Scientific Professionals

Introduction: Unveiling a Versatile Quaternary Phosphonium Salt

Tributyl(octyl)phosphonium chloride, often identified by the trade name CYPHOS® IL 253, is a quaternary phosphonium salt that has garnered significant interest within the scientific community.[1][2] Structurally, it consists of a central phosphorus atom bonded to three butyl groups and one octyl group, forming a bulky, asymmetric phosphonium cation, with a chloride anion providing charge neutrality.[1] This compound is classified as an ionic liquid, a salt with a low melting point that is often liquid at or near room temperature.[1] Its unique combination of properties—including high thermal stability, hydrophobicity, and solubility in organic solvents—makes it a highly versatile tool in organic synthesis, catalysis, and materials science.[1] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, applications, and handling protocols, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Identity

Precise identification is paramount in research and development. **Tributyl(octyl)phosphonium chloride** is cataloged under CAS Number 56315-19-6.[1][2][3] Its fundamental chemical

attributes are summarized below.

Identifier	Value	Source(s)
Chemical Formula	C ₂₀ H ₄₄ ClP	[1][2]
Molecular Weight	351.00 g/mol	[2]
CAS Number	56315-19-6	[1][2][3]
Common Synonyms	Octyltributylphosphonium chloride, CYPHOS® IL 253	[1]
SMILES	CCCCCCCC(CCCC)CCCC.[Cl-]	[1]
InChI Key	JDAJRHLAMCYXAN-UHFFFAOYSA-M	[1]

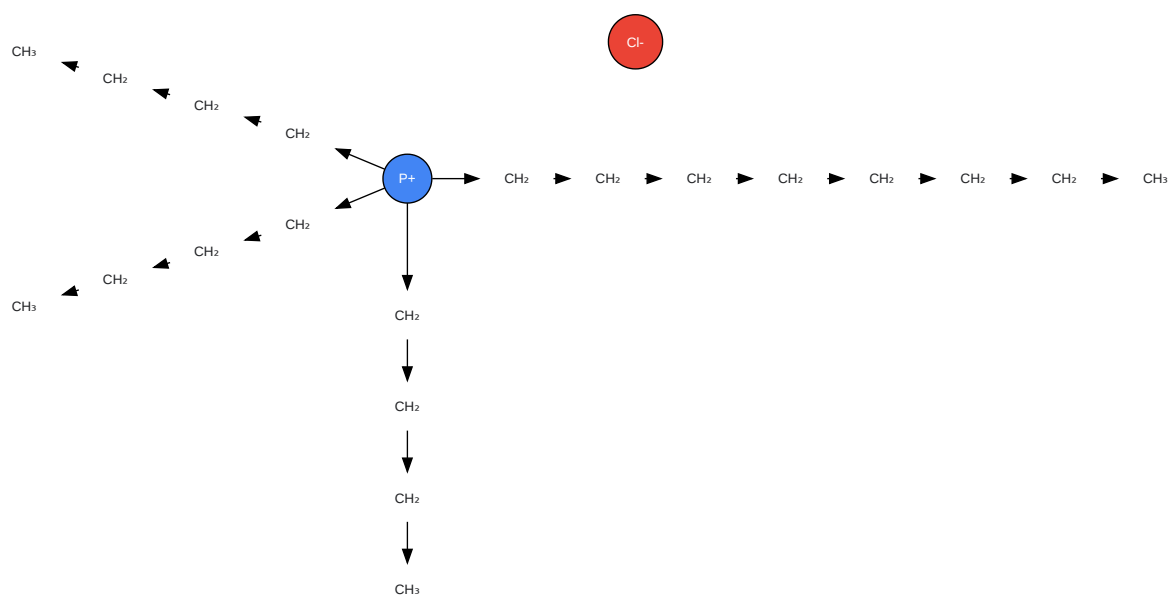
Physicochemical and Spectroscopic Properties

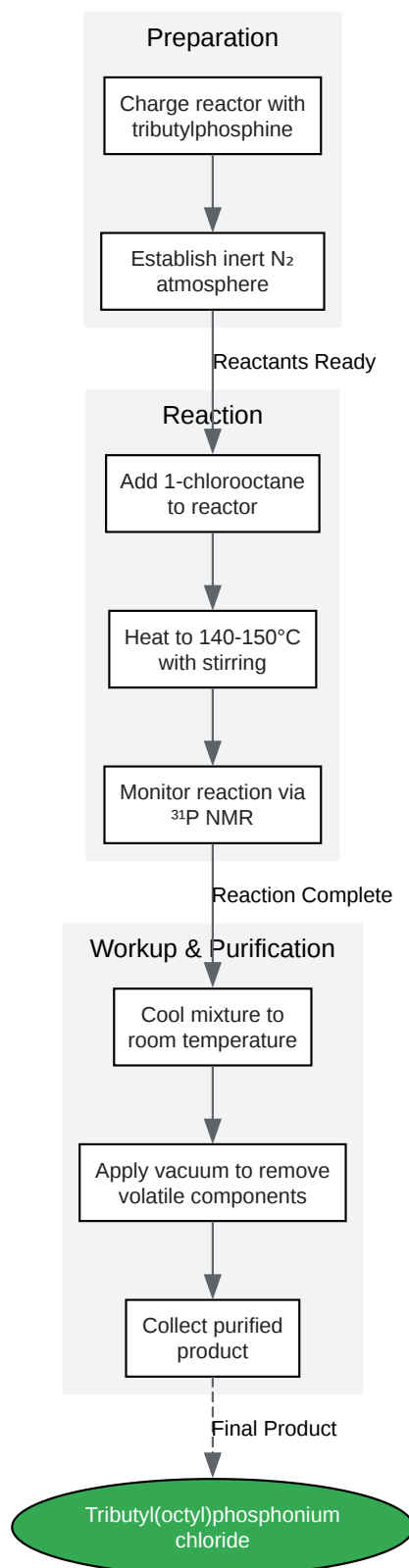
The utility of **Tributyl(octyl)phosphonium chloride** in various applications stems directly from its distinct physical and chemical properties. It is typically a colorless to pale yellow, viscous liquid.[2] A key feature is its immiscibility with water, coupled with good solubility in a range of organic solvents, which is foundational to its use in biphasic systems.[1]

Property	Value	Source(s)
Appearance	Colorless to pale yellow viscous liquid	[2]
Density	0.92 g/cm ³	[2]
Boiling Point	>200°C	[2]
Solubility	Insoluble in water; Soluble in organic solvents	[1]

Molecular Structure Visualization

The asymmetric arrangement of alkyl chains around the central phosphorus atom is crucial to the compound's properties, influencing its steric hindrance and interaction with other molecules.





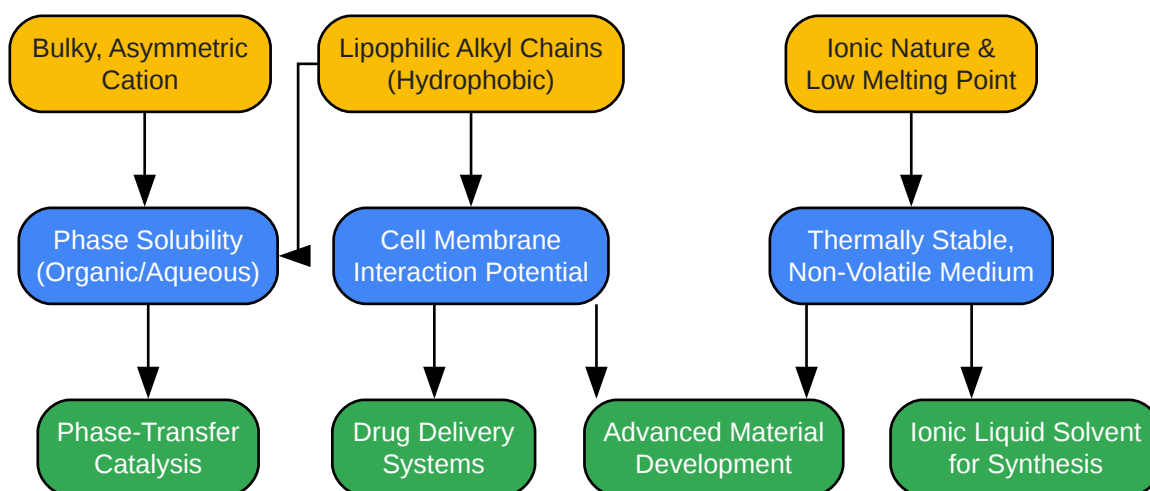
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Tributyl(octyl)phosphonium chloride**.

Applications in Research and Drug Development

The compound's structure directly informs its function. The lipophilic alkyl chains and the ionic phosphonium head create a molecule with unique interfacial properties, making it highly effective in a range of applications.

- **Phase-Transfer Catalyst (PTC):** In multiphase reaction systems, such as aqueous-organic, reactants are often segregated. **Tributyl(octyl)phosphonium chloride** can transport a reactant (e.g., an anion) from the aqueous phase into the organic phase where the reaction occurs, thereby dramatically increasing reaction rates. This is invaluable in the synthesis of complex organic molecules, including pharmaceutical intermediates. [3][4]
- **Solvent in Organic Synthesis:** As an ionic liquid, it can serve as a non-volatile, thermally stable reaction medium. [1] This can lead to improved reaction yields and selectivity, and in some cases, easier product separation.
- **Material Science and Drug Delivery:** Phosphonium salts are being investigated for their role in creating advanced materials and for applications in drug delivery, leveraging their ability to interact with and permeate cell membranes. [4]



[Click to download full resolution via product page](#)

Caption: Relationship between properties and applications.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **Tributyl(octyl)phosphonium chloride** is essential. It is classified as being toxic if swallowed or in contact with skin and causes severe skin burns and eye damage. [5][6]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. [5][7] In case of inadequate ventilation, use a NIOSH-approved respirator. [5]* Handling: Avoid contact with skin, eyes, and clothing. [5][8] Use in a well-ventilated area, preferably a chemical fume hood. Wash hands thoroughly after handling. [5]* First Aid:
 - Skin Contact: Immediately wash with plenty of water and soap. Remove contaminated clothing. [5]* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. [5][8]* Ingestion: Do not induce vomiting. Rinse mouth and drink plenty of water. Seek immediate medical attention. [5][6]* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. [7][8] Store locked up. [6][7]

Conclusion

Tributyl(octyl)phosphonium chloride is a powerful and versatile ionic liquid with significant utility for researchers in chemistry and drug development. Its efficacy as a phase-transfer catalyst and its potential as a stable, non-traditional solvent provide numerous advantages for complex organic synthesis. Understanding its core properties, synthesis, and handling requirements allows scientists to safely and effectively leverage this compound to advance their research goals.

References

- Cas 56315-19-6, **tributyl(octyl)phosphonium chloride**.lookchem.[Link]
- **Tributyl(octyl)phosphonium chloride** | CAS#:56315-19-6.Chemsrc.[Link]
- SAFETY DATA SHEET - TRI-n-BUTYLTETRADECYLPHOSPHONIUM CHLORIDE, 95%.Gelest, Inc. via Amazon S3.[Link]
- Tributyl-n-octylphosphonium Bromide.PubChem.[Link]
- (PDF) Alkyltrioctylphosphonium chloride ionic liquids: Synthesis and physicochemical properties.
- (PDF) Industrial Preparation of Phosphonium Ionic Liquids.
- CN103275125A - Preparation method of tributyltetradecylphosphonium chloride.
- tributyl octyl phosphonium chloride.

- Tri-tert-butyl(n-alkyl)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 56315-19-6: Tributyl(octyl)phosphonium chloride [cymitquimica.com]
- 2. strem.com [strem.com]
- 3. lookchem.com [lookchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. sds.strem.com [sds.strem.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. s3.amazonaws.com [s3.amazonaws.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Tributyl(octyl)phosphonium chloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3144918#tributyl-octyl-phosphonium-chloride-molecular-weight-and-formula\]](https://www.benchchem.com/product/b3144918#tributyl-octyl-phosphonium-chloride-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com